

n-hexane physical and chemical properties for lab use

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An In-depth Technical Guide to n-**Hexane** for Laboratory Applications

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and safety properties of n-hexane, a prevalent non-polar solvent in laboratory settings. Its utility in chromatography, organic synthesis, and extraction processes is well-established. However, its flammability and toxicity necessitate a thorough understanding of its characteristics and strict adherence to safety protocols. This document serves as a technical resource for the safe and effective use of n-hexane in a professional laboratory environment.

Physical and Chemical Properties

n-**Hexane** is a straight-chain alkane with the chemical formula C₆H₁₄.[1] It is a colorless, volatile liquid with a faint, petroleum-like odor.[2] As a non-polar solvent, it is miscible with many organic solvents such as alcohol, ether, and chloroform, but has very low solubility in water.[3] [4]

Table 1.1: Core Physical Properties of n-Hexane



Property	Value	Reference(s)
Molecular Formula	C6H14	[5]
Molecular Weight	86.18 g/mol	[2][3]
Appearance	Colorless liquid	[2][3]
Odor	Faint, gasoline-like	[3][5]
Boiling Point	69 °C (156 °F)	[1][3]
Melting Point	-95 °C (-139 °F)	[3]
Density	0.659 g/mL at 25 °C	[6]
Vapor Pressure	124 mmHg at 20 °C	[5]
Flash Point	-22 °C (-7.6 °F)	[5]
Autoignition Temperature	225 °C (437 °F)	[5]
Solubility in Water	9.5 mg/L at 25 °C	[3]
Refractive Index (n20/D)	1.375	[7]
Viscosity	0.31 cP at 20 °C	[7]
Dielectric Constant	1.89 at 20 °C	[6]

Table 1.2: Chemical Reactivity and Compatibility



Reactivity Profile	Details	Reference(s)
General Reactivity	Generally unreactive, making it a suitable solvent for many reactions.[1]	[1]
Incompatible Materials	Strong oxidizing agents (e.g., peroxides, nitrates, perchlorates), chlorine, fluorine.[5]	[5]
Hazardous Reactions	Reacts vigorously with oxidizing materials, which can cause fires and explosions.[5]	[5]
Material Compatibility	Attacks some forms of plastics, rubber, and coatings.[5]	[5]
Hazardous Decomposition	Upon combustion, produces poisonous gases; carbon oxides (CO, CO ₂).[5][8]	[5][8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and quantification of n-hexane, as well as for its use as a solvent in analytical techniques.

Table 2.1: Key Spectroscopic Information for n-Hexane



Spectroscopic Technique	Key Data Points	Reference(s)
¹ H NMR (Proton NMR)	Chemical shifts (δ) appear at approximately 0.89 ppm (-CH ₃) and 1.27-1.29 ppm (-CH ₂ -).	[9][10]
¹³ C NMR (Carbon-13 NMR)	Due to molecular symmetry, three distinct signals are observed at approximately 14.1, 22.8, and 31.8 ppm.	[9]
IR Spectroscopy	C-H stretching vibrations are observed in the $2850-3000$ cm ⁻¹ region.	[11]
Mass Spectrometry (EI)	The molecular ion peak (M+) is at m/z 86. Key fragment ions are observed at m/z 71, 57, 43, and 29.	[12]
UV Cutoff	Approximately 195 nm, making it suitable for HPLC with UV detection at higher wavelengths.	[7]

Safety and Handling

n-**Hexane** is a hazardous substance that poses significant health and safety risks in a laboratory setting. It is highly flammable and its vapors can form explosive mixtures with air.[2] [13] Chronic exposure can lead to neurotoxicity.[1]

Table 3.1: GHS Hazard Classification for n-Hexane



GHS Pictogram(s)	GHS Hazard Statement(s)	GHS Precautionary Statement(s)	Reference(s)
d GHS02 (Flame) ♥♥ GHS08 (Health Hazard)	H225: Highly flammable liquid and vapour.H304: May be fatal if swallowed and enters airways.H315: Causes skin irritation.H336: May cause drowsiness or dizziness.H361f: Suspected of damaging fertility.H372: Causes damage to organs through prolonged or repeated exposure.H411: Toxic to aquatic life with long lasting effects.	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.P260: Do not breathe mist/vapours/spray.P2 80: Wear protective gloves/protective clothing/eye protection/face protection.P301+P310 : IF SWALLOWED: Immediately call a POISON CENTER/doctor.P331: Do NOT induce vomiting.	[13][14]

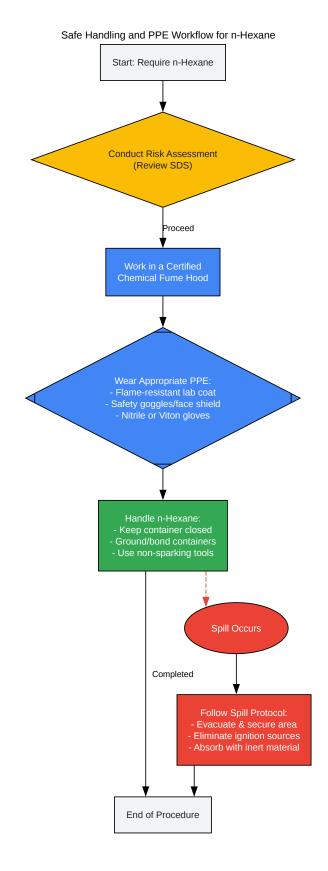
Table 3.2: Occupational Exposure Limits

Regulatory Body	Exposure Limit (Time- Weighted Average - TWA)	Reference(s)
OSHA (PEL)	500 ppm (8-hour)	[15]
ACGIH (TLV)	50 ppm (8-hour)	[15]
NIOSH (REL)	50 ppm (10-hour)	[15]

Safe Handling Workflow

The following diagram outlines the essential workflow for the safe handling of n-hexane in a laboratory.





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Caption: Workflow for the safe handling of n-hexane.



Experimental Protocols Protocol for Purification of n-Hexane by Distillation

This protocol describes the purification of technical-grade n-**hexane** to remove non-volatile impurities. This procedure must be performed in a chemical fume hood.

Materials:

- Technical-grade n-hexane
- · Boiling chips or magnetic stir bar
- Simple distillation apparatus (heating mantle, round-bottom flask, distillation head, condenser, receiving flask)
- Thermometer
- Clamps and stands
- Water source for condenser

Methodology:

- Apparatus Setup: Assemble the distillation apparatus securely within a fume hood. Ensure all glass joints are properly fitted.[16]
- Charge the Flask: Fill the round-bottom flask to no more than two-thirds of its volume with the impure n-hexane. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling.[16]
- Cooling: Connect the condenser to a cold water source, with water entering at the lower inlet and exiting from the upper outlet.[16]
- Heating: Begin heating the flask gently with the heating mantle. If using a stir bar, start the magnetic stirrer.
- Distillation: Heat the n-hexane to its boiling point (approx. 69 °C). Vapors will rise and condense in the condenser.[16]

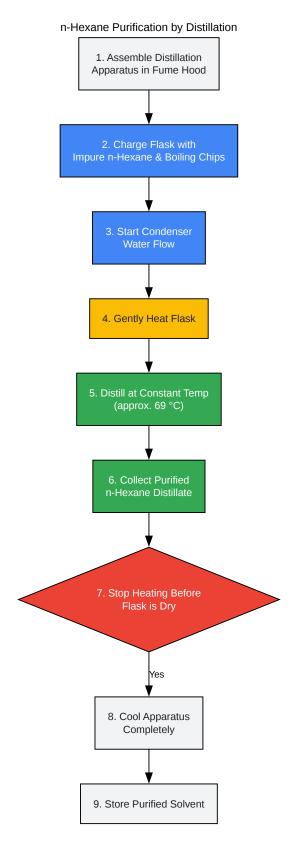
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- Collection: Collect the distillate that comes over at a steady temperature, corresponding to the boiling point of pure n-hexane. Discard the initial few milliliters of distillate (the forerun).
- Completion: Stop the distillation when a small amount of liquid remains in the distillation flask. Never distill to dryness.[17]
- · Cooling: Allow the apparatus to cool completely before disassembling.
- Storage: Store the purified n-hexane in a tightly sealed, properly labeled container.





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Caption: Experimental workflow for n-hexane purification.



Protocol for Laboratory Waste Disposal of n-Hexane

n-**Hexane** is considered a hazardous waste and must be disposed of according to institutional and regulatory guidelines.[15][18]

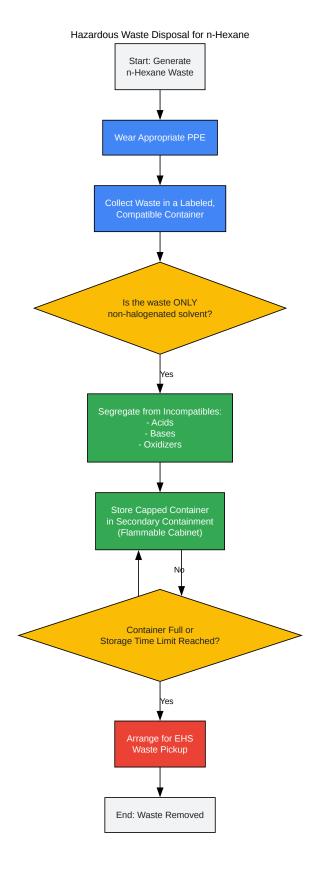
Materials:

- Designated hazardous waste container (glass or polyethylene, compatible with n-hexane)
 [15]
- Hazardous waste label
- Secondary containment (e.g., a larger, chemically resistant bin)
- Appropriate PPE

Methodology:

- Waste Collection: Designate a specific, properly labeled container for non-halogenated organic solvent waste.[18] The container must be clearly labeled "Hazardous Waste" and "n-Hexane".[15]
- Segregation: Do NOT mix n-hexane waste with incompatible chemicals such as acids, bases, or oxidizers.[15] Keep halogenated and non-halogenated solvent waste streams separate.[18]
- Container Management: Keep the waste container securely capped at all times, except when adding waste. Do not overfill the container (leave at least 10% headspace).
- Storage: Store the sealed waste container in a designated secondary containment bin within a flammable storage cabinet. This area should be away from heat and ignition sources.[15]
- Log Keeping: Maintain a log of the contents being added to the waste container.
- Disposal Request: Once the container is full or the storage time limit (e.g., 90 days) is reached, arrange for pickup by the institution's Environmental Health and Safety (EHS) department.[15]





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Caption: Logical workflow for n-hexane waste disposal.



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